

Technical Guide: Safety and Handling of 3-bromo-4-nitro-1H-indazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-bromo-4-nitro-1H-indazole

Cat. No.: B1268601

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling procedures for **3-bromo-4-nitro-1H-indazole** (CAS No. 74209-17-9). The information herein is intended to support researchers, scientists, and professionals in the pharmaceutical and drug development fields in the safe management and use of this compound.

Chemical and Physical Properties

3-bromo-4-nitro-1H-indazole is a pale yellow solid.^[1] It is important to be aware of its physical characteristics to ensure proper handling and storage.

Property	Value	Source
CAS Number	74209-17-9	[2] [3]
Molecular Formula	C ₇ H ₄ BrN ₃ O ₂	[2] [3]
Molecular Weight	242.03 g/mol	[2] [3]
Appearance	Pale yellow solid	[1]
Melting Point	207-210°C	
Solubility	Insoluble in water; soluble in organic solvents such as ethanol and methanol.	
Storage	Inert atmosphere, room temperature. Keep away from moisture. [1] [2]	

Hazard Identification and GHS Classification

Based on available safety data, **3-bromo-4-nitro-1H-indazole** is classified as a hazardous substance.[\[2\]](#) Adherence to GHS guidelines is crucial for safe handling.

Hazard Class	GHS Classification
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapours/spray. P280: Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P302+P352: IF ON SKIN: Wash with plenty of soap and water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

Detailed toxicological studies, including specific LD50 and LC50 values for **3-bromo-4-nitro-1H-indazole**, are not readily available in the public domain. However, the hazard classifications indicate that the substance is harmful through ingestion, skin contact, and inhalation.^{[2][4]} Chronic exposure may pose additional health risks.

First-Aid Measures

In the event of exposure to **3-bromo-4-nitro-1H-indazole**, immediate and appropriate first-aid is critical.

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [5]
Inhalation	If inhaled, remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [5]
Skin Contact	If on skin, wash with plenty of soap and water. [5] If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
Eye Contact	If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [5] If eye irritation persists, get medical advice/attention.

Firefighting and Accidental Release Measures

Measure	Protocol
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Emits toxic fumes under fire conditions, including carbon monoxide, nitrogen oxides, and hydrogen bromide.
Firefighter Protection	Wear self-contained breathing apparatus and full protective gear.
Personal Precautions	Wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles, and a lab coat. Ensure adequate ventilation. Avoid dust formation.
Environmental Precautions	Prevent entry into drains, sewers, or waterways.
Containment and Cleanup	For spills, sweep up the solid material, taking care to minimize dust generation. Place in a sealed, labeled container for disposal. Clean the spill area thoroughly with a suitable solvent.

Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure.

Aspect	Procedure
Handling	Use in a well-ventilated area, preferably in a chemical fume hood.[4] Avoid contact with skin, eyes, and clothing.[4] Avoid breathing dust.[4] Wash hands thoroughly after handling.
Storage	Store in a tightly closed container in a dry and well-ventilated place.[4] Keep away from moisture.[1] Recommended storage is at room temperature under an inert atmosphere.[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-bromo-4-nitro-1H-indazole**:

PPE Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	A NIOSH-approved respirator with a particulate filter is recommended, especially when handling larger quantities or in situations where dust may be generated.

Experimental Protocol: Synthesis of 3-bromo-4-nitro-1H-indazole

The following is a representative experimental protocol for the synthesis of **3-bromo-4-nitro-1H-indazole**, with an emphasis on safe handling practices.[\[6\]](#)

Materials:

- 4-nitro-1H-indazole
- Sodium acetate
- Acetic acid
- Chloroform
- Bromine

Procedure:

- Reaction Setup: In a well-ventilated chemical fume hood, equip a flask with a mechanical stirrer.

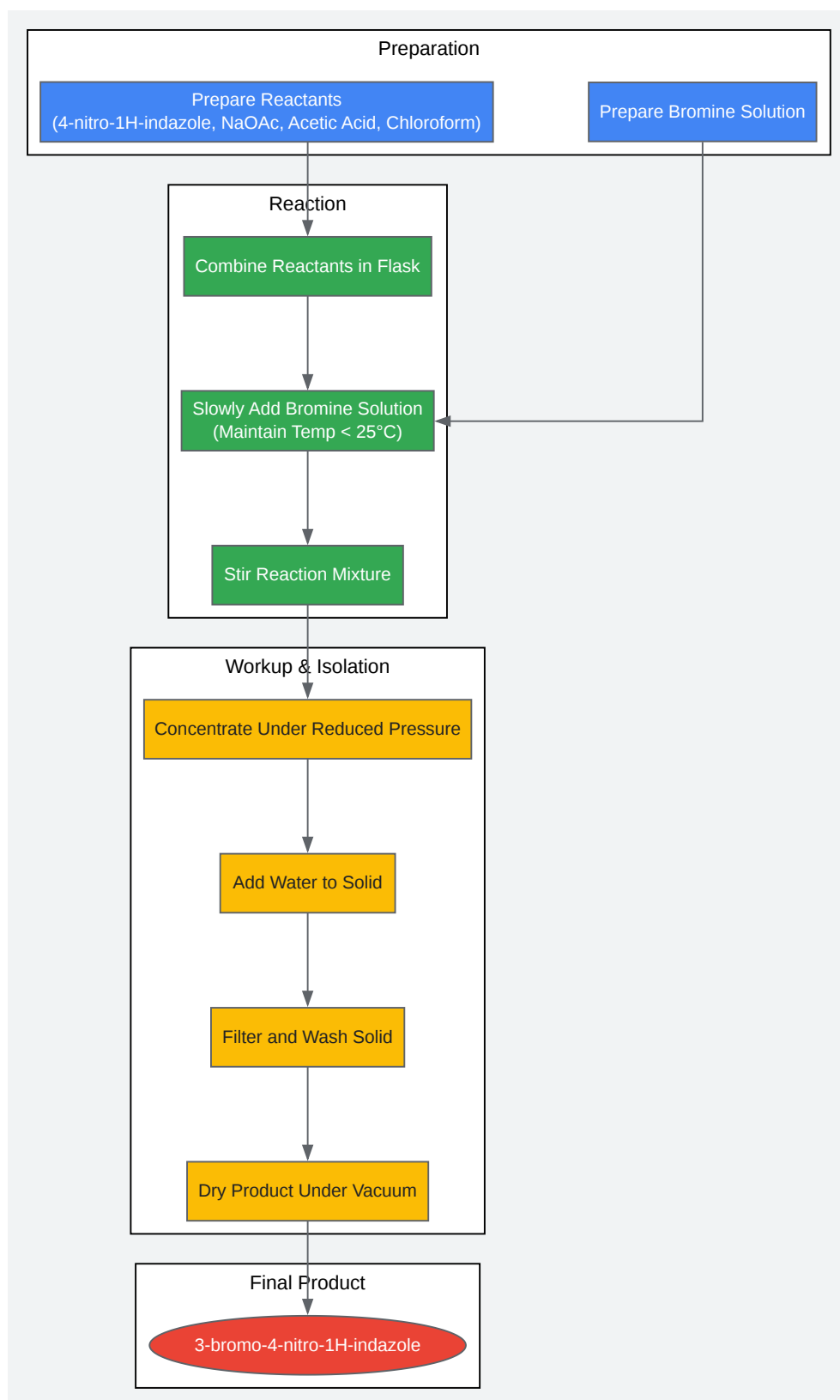
- **Charge Reactants:** Add sodium acetate, 4-nitro-1H-indazole, acetic acid, and chloroform to the flask.
- **Addition of Bromine:** Slowly add a solution of bromine in acetic acid to the reaction mixture over several hours. Caution: This reaction is exothermic and should be cooled to maintain a temperature below 25°C.
- **Reaction Monitoring:** Stir the reaction mixture for a few hours after the addition is complete.
- **Workup:** Concentrate the reaction mixture under reduced pressure. Add water to the resulting solid.
- **Isolation:** Collect the solid product by filtration, wash thoroughly with water, and dry under vacuum.

Safety Considerations during Synthesis:

- All manipulations should be performed in a certified chemical fume hood.
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Ensure that a safety shower and eyewash station are readily accessible.
- Bromine is highly corrosive and toxic; handle with extreme care.

Visualizations

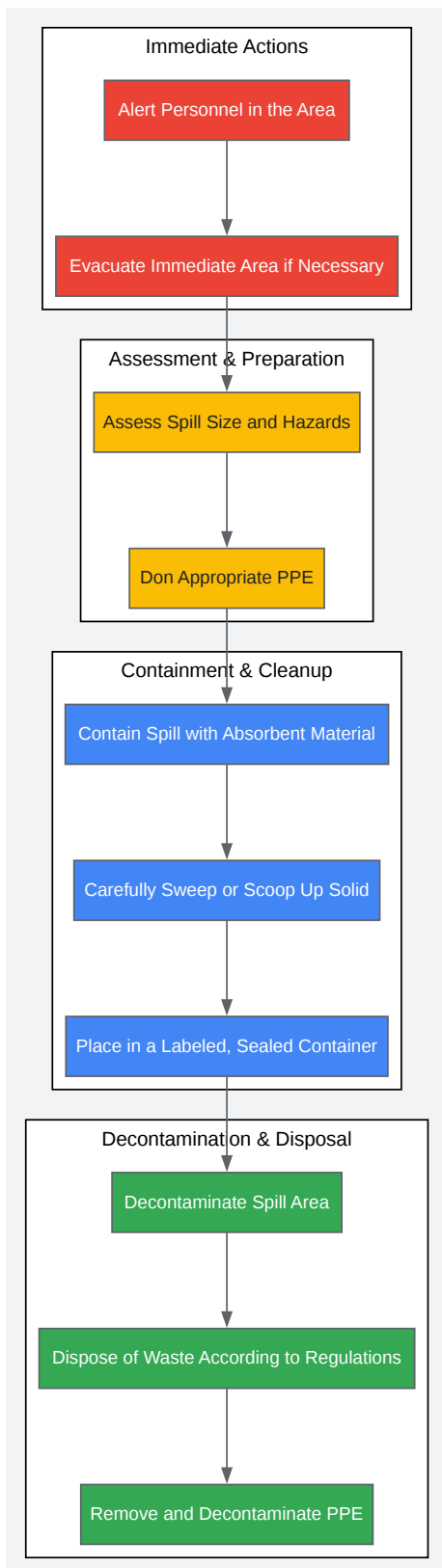
Experimental Workflow for Synthesis



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **3-bromo-4-nitro-1H-indazole**.

Chemical Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for responding to a chemical spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Bromo-4-nitro-1H-indazole CAS 74209-17-9, Medicine Grade, Best Price [nbinnochem.com]
- 2. 74209-17-9|3-Bromo-4-nitro-1H-indazole|BLD Pharm [bldpharm.com]
- 3. 3-bromo-4-nitro-1H-indazole | C7H4BrN3O2 | CID 640601 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. assets.thermofisher.cn [assets.thermofisher.cn]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. 3-BROMO-4-NITRO (1H)INDAZOLE synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 3-bromo-4-nitro-1H-indazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268601#safety-and-handling-of-3-bromo-4-nitro-1h-indazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com